

Proper Disposal Procedures for Deguelin

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Compound of Interest

Compound Name: *Deguelin*

Cat. No.: *B1683977*

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The following guide provides essential safety and logistical information for the proper disposal of **Deguelin**, a naturally occurring rotenoid used in laboratory research. Given conflicting information in safety data sheets, with some classifying it as a hazardous substance and others not, it is imperative to err on the side of caution and manage all **Deguelin** waste as hazardous. [1][2][3] **Deguelin** is recognized as a mitochondrial complex I inhibitor and has been associated with producing Parkinson's-like symptoms in animal studies, reinforcing the need for stringent safety protocols during handling and disposal.[4][5]

These procedures are designed for researchers, scientists, and drug development professionals to ensure safe and compliant disposal of **Deguelin** and associated materials.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[1][2] All handling of **Deguelin** powder should be performed in a chemical fume hood to avoid inhalation.[2]

Summary of Chemical and Storage Data

This table summarizes key quantitative data for **Deguelin**.

| Property | Data | Reference |
|-----------------------------------|--|-----------|
| CAS Number | 522-17-8 | [1] |
| Molecular Formula | C ₂₃ H ₂₂ O ₆ | [2] |
| Molecular Weight | 394.42 g/mol | [2] |
| Recommended Storage (Powder) | -20°C (3 years), 4°C (2 years) | [2] |
| Recommended Storage (in Solvent) | -80°C (1 year), -20°C (6 months) | [2] |
| Hazard Classifications (OSHA HCS) | Acute toxicity, oral (Category 4); Skin irritation (Category 2); Serious eye irritation (Category 2A); Respiratory tract irritation (Category 3) | [1] |

Step-by-Step Disposal Protocols

Disposal of chemical waste is regulated and must not be done via standard trash or sewer systems.[6] All **Deguelin** waste must be disposed of through your institution's Environmental Health and Safety (EHS) program.[6]

Protocol 1: Unused or Expired Deguelin (Solid)

- Containment: Keep the **Deguelin** in its original container if possible. If the container is damaged, transfer the powder to a new, compatible, and sealable container suitable for solid hazardous waste.
- Labeling: Affix a "Hazardous Waste" label to the container.[7] The label must include:
 - The full chemical name: "**Deguelin**" (do not use abbreviations).[6]
 - The quantity of waste.
 - The date of waste generation.[6]

- Your name, lab number, and contact information.[6]
- Storage: Store the sealed container in a designated hazardous waste storage area. This area should provide secondary containment to capture any potential leaks.[7][8]
- Pickup: Contact your institution's EHS office to schedule a hazardous waste collection.[6][8]

Protocol 2: Deguelin Solutions (Liquid Waste)

- Containment: Collect all aqueous and solvent-based solutions containing **Deguelin** in a dedicated, leak-proof container with a screw-on cap.[7][8] Plastic bottles are often preferred over glass to minimize breakage risk.[6]
- Segregation: Do not mix **Deguelin** waste with other incompatible waste streams. Wastes should be segregated by compatibility, not alphabetically.[6][7]
- Labeling: Affix a "Hazardous Waste" label to the liquid waste container.[7] List all chemical constituents of the solution, including solvents, with their estimated percentages.[6]
- Storage: Keep the waste container tightly closed except when adding waste.[7][9] Store it in a designated hazardous waste area within secondary containment.[8]
- Pickup: Once the container is nearly full (do not exceed 90% capacity) or has reached the storage time limit (e.g., 90 days), schedule a pickup with your EHS office.[8][9]

Protocol 3: Contaminated Labware and Debris (Solid Waste)

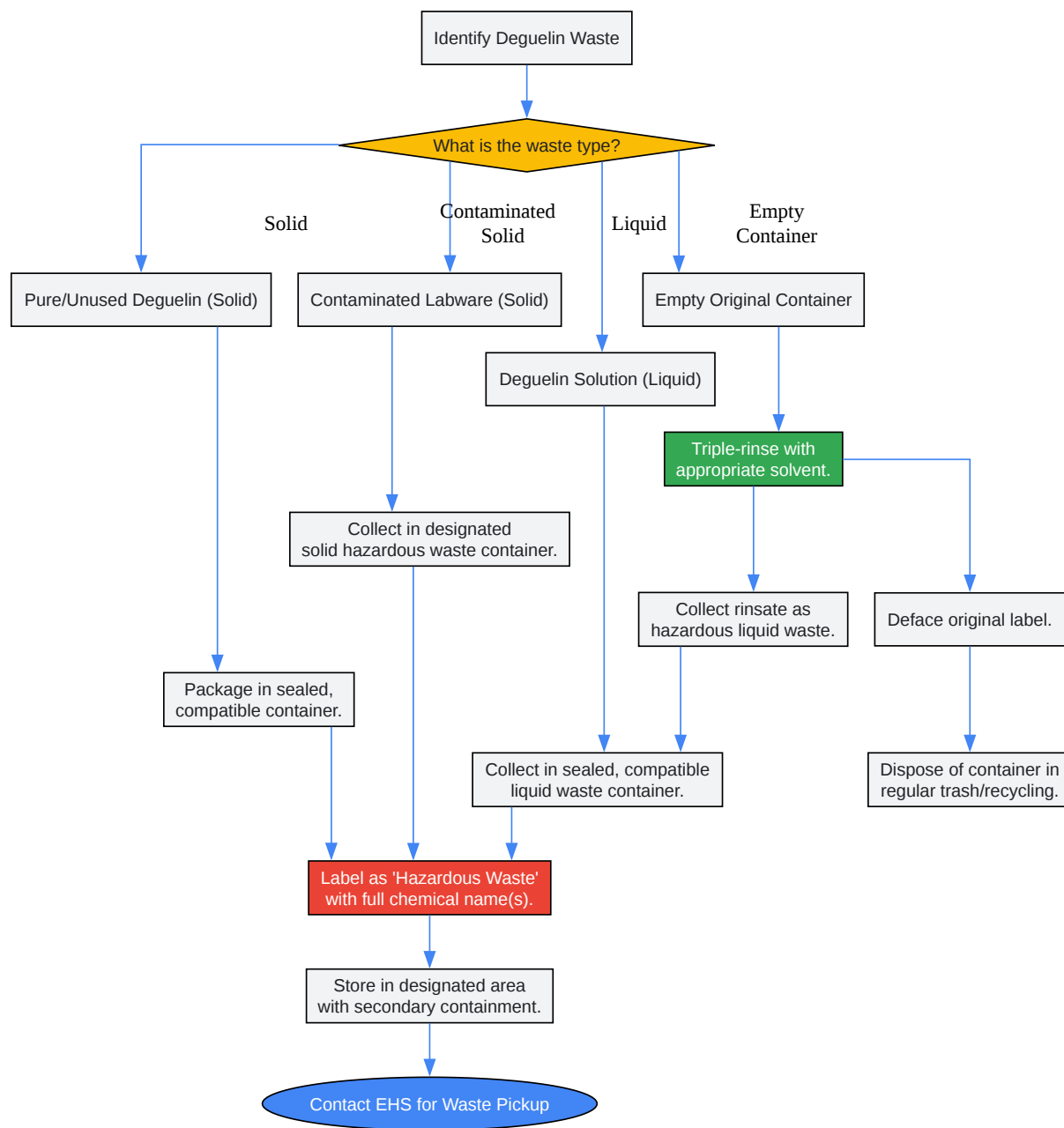
- Collection: Place all disposable items contaminated with **Deguelin** (e.g., gloves, pipette tips, weigh boats, contaminated paper towels) into a designated hazardous solid waste container, such as a lined cardboard box or a dedicated plastic container.[10]
- Labeling: Clearly label the container as "Hazardous Waste" and list the contaminant as "**Deguelin**."
- Storage & Pickup: Keep the container sealed when not in use. Store it in the designated waste area and arrange for EHS pickup when full.

Protocol 4: Empty Deguelin Containers

- Decontamination: To render an empty container non-hazardous, it must be triple-rinsed.[\[7\]](#)
[\[10\]](#)
 - Use a small amount of a suitable solvent (one that can dissolve **Deguelin**, such as acetone or ethanol) for the first rinse.
 - Swirl the solvent to ensure it contacts all interior surfaces.
 - Pour the rinsate into your hazardous liquid waste container (see Protocol 2).[\[7\]](#)
 - Repeat the rinse procedure two more times.[\[7\]](#)
- Disposal: Once the container has been triple-rinsed and air-dried in a ventilated area (like a fume hood), deface or remove the original label.[\[10\]](#) The clean, empty container may then be disposed of in the regular laboratory trash or recycling, depending on institutional policy.[\[10\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Deguelin**-related waste.



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Caption: Logical workflow for the safe disposal of different types of **Deguelin** waste.

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